

An In-depth Technical Guide to 2-Fluoro-6-nitrobenzaldehyde

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Fluoro-6-nitrobenzaldehyde

Cat. No.: B167507

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Abstract

This technical guide provides a comprehensive overview of **2-Fluoro-6-nitrobenzaldehyde** (CAS No: 1644-82-2), a key aromatic aldehyde intermediate. The document details its chemical structure, physicochemical properties, and outlines a plausible synthetic route with a detailed experimental protocol adapted from established methodologies. Furthermore, it presents a summary of its spectroscopic data, potential applications in drug discovery, and relevant safety information. This guide is intended to be a valuable resource for researchers and professionals engaged in organic synthesis and medicinal chemistry.

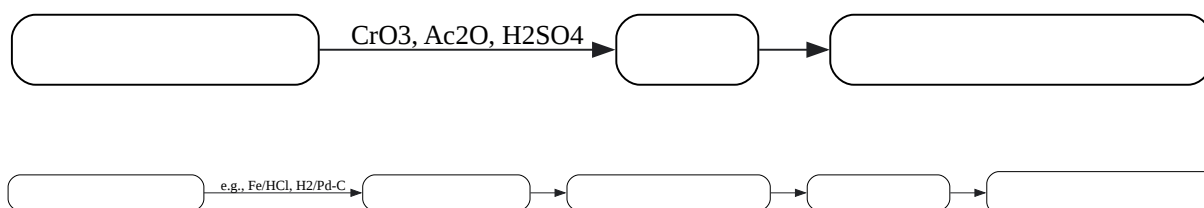
Chemical Structure and Identification

2-Fluoro-6-nitrobenzaldehyde is a substituted aromatic compound featuring a benzaldehyde ring with a fluorine atom and a nitro group at the ortho positions relative to the formyl group.

- IUPAC Name: **2-Fluoro-6-nitrobenzaldehyde**
- Synonyms: 3-Fluoro-2-formylnitrobenzene
- CAS Number: 1644-82-2
- Molecular Formula: $C_7H_4FNO_3$

- Molecular Weight: 169.11 g/mol
- InChI Key: LMTKLMMRJDNPFT-UHFFFAOYSA-N

Structure:



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com